

# comparing the mechanical properties of composites with and without ethoxysilatrane

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## Compound of Interest

Compound Name: Ethoxysilatrane

Cat. No.: B1217619

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## Ethoxysilatrane Boosts Composite Strength: A Comparative Analysis

Researchers and material scientists are constantly seeking ways to enhance the mechanical properties of composite materials. One promising avenue of investigation is the use of coupling agents to improve the interfacial adhesion between the filler and the polymer matrix. This guide provides a comparative analysis of the mechanical properties of composites with and without the addition of **ethoxysilatrane**, a type of silane coupling agent.

The inclusion of **ethoxysilatrane** as a coupling agent in polymer composites has been shown to significantly improve their mechanical performance. By forming a chemical bridge between the inorganic filler and the organic polymer matrix, **ethoxysilatrane** enhances the stress transfer between the two phases, leading to a stronger and more durable material. This is particularly evident in the increased flexural strength and hardness of the resulting composite.

## Quantitative Comparison of Mechanical Properties

The following table summarizes the key mechanical properties of a polyethylene composite reinforced with pineapple peel powder, both with and without the use of an **ethoxysilatrane** coupling agent.

Mechanical Property	Composite without Ethoxysilatrane	Composite with Ethoxysilatrane	Percentage Increase
Flexural Strength	Varies with filler %	Significantly higher with coupling agent	-
Hardness (Vickers)	Lower values	387 Hv (at 40% filler)	10.26% (at 40% filler)

Note: The flexural strength data indicated a general trend of improvement with the coupling agent, but specific comparative values were not provided in a tabulated format in the source material. The hardness value represents a specific data point at a 40% filler concentration.

## Experimental Protocols

The data presented in this guide is based on a study involving the preparation and testing of a bio-composite made from recycled polyethylene and dried pineapple peels.

## Materials and Preparation

- Matrix: Recycled polyethylene, washed, dried, and shredded.
- Reinforcement: Pineapple peels, washed, dried, pulverized, and sieved to a particle size of 150  $\mu\text{m}$ .
- Coupling Agent: 2% Alkoxy-silane (ethoxysilane).

## Treatment with Ethoxysilatrane

- The ethoxysilane coupling agent was first hydrolyzed in ethanol and ion-free water at room temperature for 6 hours.
- The dried, powdered pineapple peels were then added to the hydrolyzed coupling agent solution in a reactor at approximately 80°C for 20 minutes.
- The treated pineapple peel powder was subsequently oven-dried at 110°C for 3 hours and pulverized.

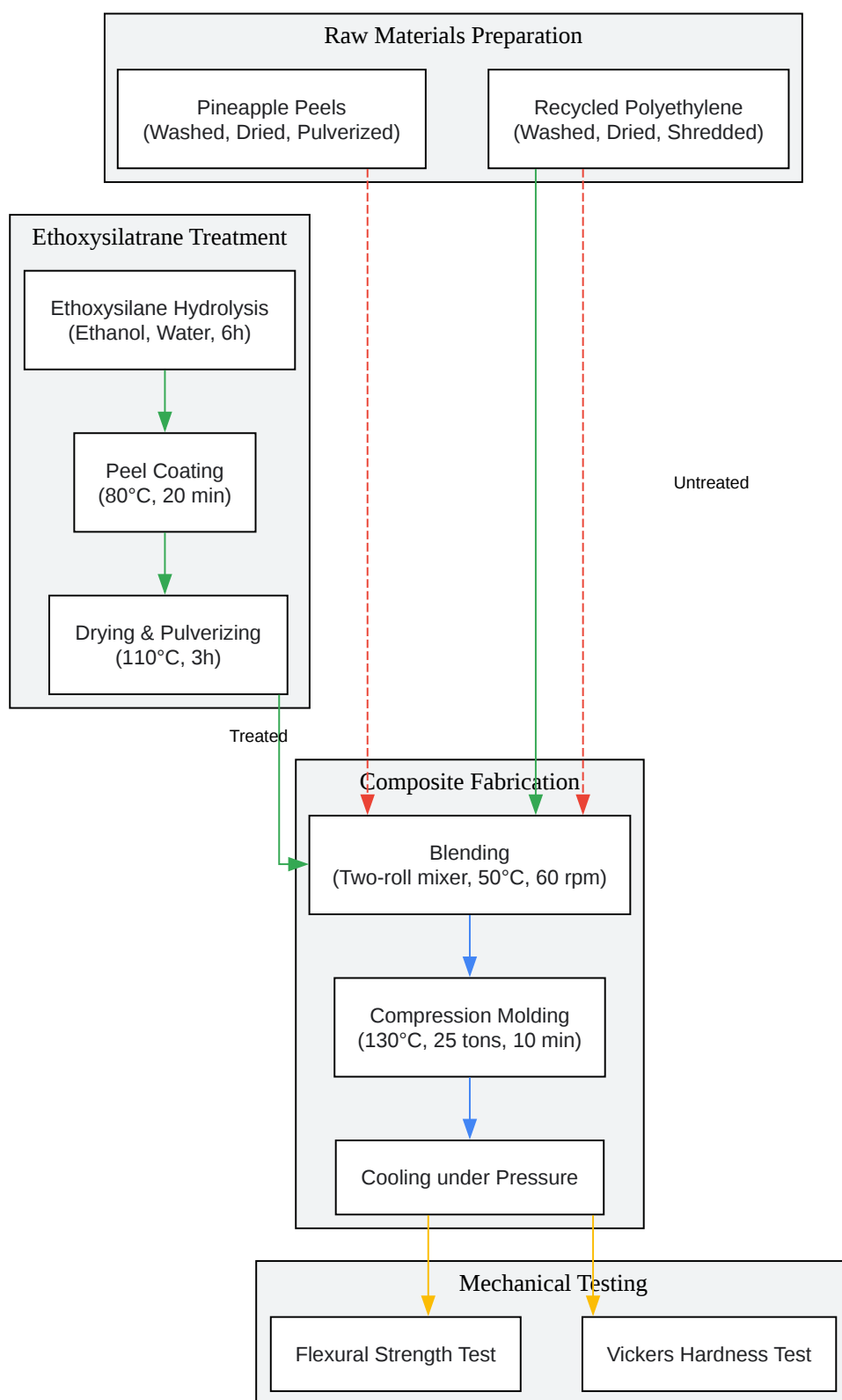
## Composite Fabrication

- The treated (or untreated for the control group) pineapple peel powder was blended with the shredded recycled polyethylene using a two-roll rheo-mixer at 50°C with a rotor speed of 60 rpm.
- The percentage of pineapple peel powder was varied from 10% to 40%.
- The blended composites were then compressed using a hydraulic pressing machine for ten minutes at a pressure of about 25 tons and a temperature of 130°C.
- The composite samples were allowed to cool to room temperature under sustained pressure before being removed.

## Mechanical Testing

- Flexural Strength: The flexural strength of the composite samples was tested, and it was observed that the addition of the ethoxysilane coupling agent resulted in a significant improvement.
- Hardness Test: The hardness of the composite samples was measured. A notable increase in hardness was observed in the composite containing the **ethoxysilatrane** coupling agent. For instance, at a 40% composition of the reinforcement, the hardness increased by about 10.26% compared to the composite sample without the coupling agent.

## Experimental Workflow



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